Application Note: High-Purity Dissolution of H-Cys(Z)-OH in DMF

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Compound of Interest		
Compound Name:	*H-Cys(Z)-OH*	
CAS No.:	*1625-72-5*	
Cat. No.:	*B156057*	*Get Quote*

Executive Summary & Chemical Context

This protocol details the standardized procedure for dissolving S-benzyloxycarbonyl-L-cysteine (**H-Cys(Z)-OH**; CAS 1625-72-5) in

-dimethylformamide (DMF).

The Solubility Paradox: **H-Cys(Z)-OH** presents a unique solubility challenge in peptide synthesis. Unlike fully protected amino acids (e.g., Boc-Cys(Trt)-OH), this molecule exists as a zwitterion (free amine, free carboxylic acid) with a hydrophobic side-chain protection (S-Z).

- The Zwitterionic Head: The ionic lattice formed between the ammonium (

) and carboxylate (

) termini creates strong intermolecular forces that resist solvation in organic media.
- The Hydrophobic Tail: The S-benzyloxycarbonyl (S-Z) group requires an organic solvent, rendering the molecule insoluble in water.

Therefore, DMF is the solvent of choice due to its high dielectric constant (

) and ability to disrupt ionic networks while solvating aromatic protecting groups. However, improper handling leads to oxidation (disulfide formation), S-to-N acyl migration, or incomplete dissolution, compromising coupling efficiency.

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Materials & Specifications

Component	Grade/Specification	Rationale
H-Cys(Z)-OH	>98% Purity (HPLC)	Impurities (free Cys) accelerate oxidation.
DMF	Sequencing Grade / Amine-Free	Critical: Presence of dimethylamine (DMA) causes S-Z hydrolysis and base-catalyzed racemization.
Inert Gas	Argon (preferred) or	Prevents oxidation of trace free thiols to cystine dimers.
Vials	Amber, Silanized Glass	Amber blocks UV; silanization prevents surface adsorption of the hydrophobic Z-group.

Protocol: The "Inert-Solvation" Workflow

Phase A: Environmental Preparation

- De-gas the DMF: Sparge DMF with Argon for 15 minutes prior to use. This removes dissolved oxygen that catalyzes disulfide bridging.
- Static Control: Use an anti-static gun on the weighing vessel. Zwitterionic powders are prone to static dispersal, leading to inaccurate stoichiometry.

Phase B: Dissolution Mechanics

Standard Concentration Target: 0.1 M – 0.5 M

- Weighing: Weigh the **H-Cys(Z)-OH** into the dry amber vial.
- The "Wetting" Step: Add 10% of the calculated DMF volume. Swirl gently to create a "slurry." This wets the hydrophobic Z-groups before the bulk solvent is added.
- Bulk Addition: Add the remaining 90% of the DMF.
- Agitation Cycle (Sonication vs. Vortexing):

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- Preferred:Bath Sonication (35-40 kHz) for 2-5 minute intervals.
- Warning: Monitor temperature.[1] Do not exceed 30°C. Heat promotes S-Z degradation.
- Alternative: Vortex at medium speed. Avoid high-shear mixing which can introduce air bubbles.

- Visual QC: Hold the vial against a light source. Look for "Schlieren lines" (wavy refraction lines), indicating dissolution is occurring but incomplete. Continue until the solution is optically clear.

Phase C: Activation (For Coupling)

Note: If the zwitterion remains stubborn (hazy), it often requires the "Activation Assist."

- If using for immediate coupling, add the activator (e.g., HBTU/HATU) before the base.
- The Base Trigger: Add DIEA (Diisopropylethylamine) or NMM (N-Methylmorpholine) last.
  - Mechanism: The base deprotonates the ammonium group, collapsing the zwitterionic lattice and instantly driving full solubility.
  - Caution: Once base is added, the S-Z group is less stable. Use immediately (<10 mins).

Visualization: Process Flow & Decision Logic

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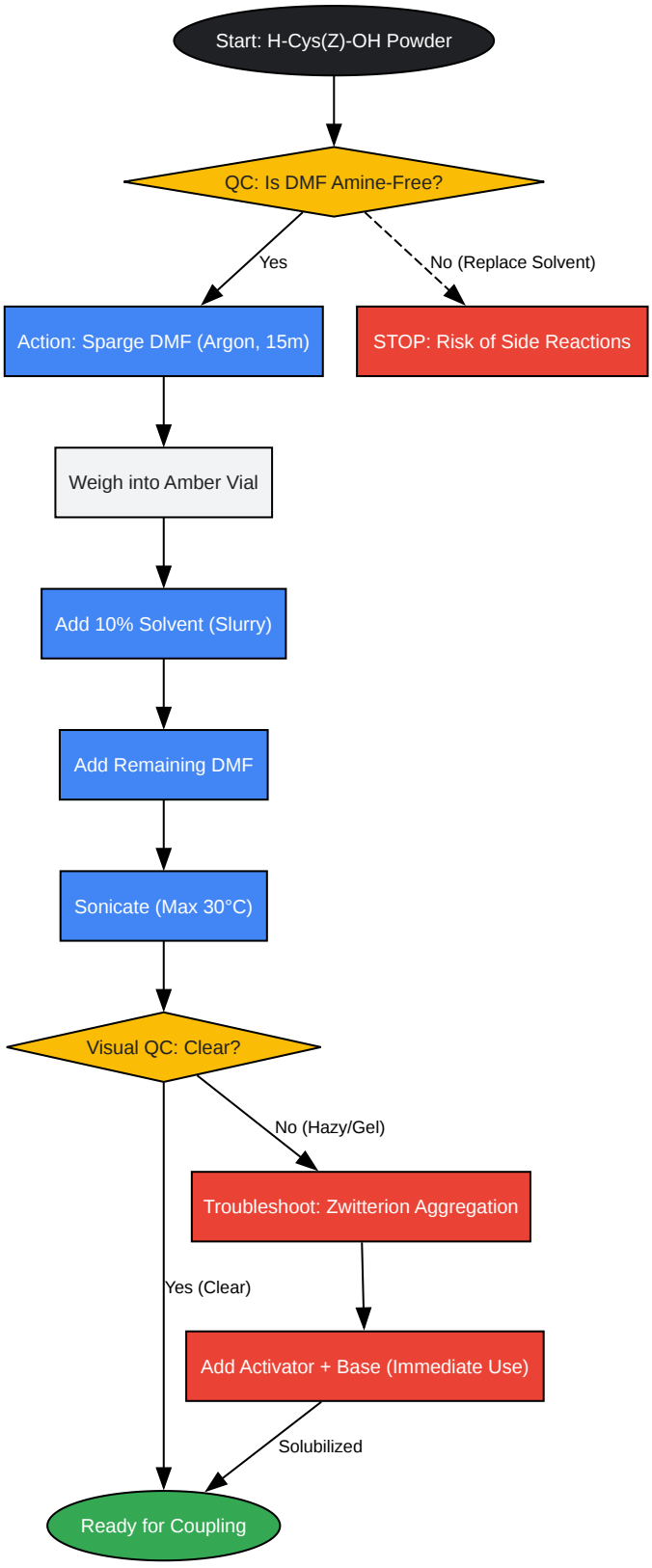

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Caption: Workflow for **H-Cys(Z)-OH** dissolution. Yellow diamonds indicate critical decision points to prevent side reactions.

Troubleshooting & Stability Data

Observation	Root Cause	Corrective Action
Persistent Haze	Zwitterionic lattice strength exceeds solvation energy.	Add 1 eq. of coupling reagent (e.g., HBTU) before base. The reaction with the carboxyl group breaks the lattice.
Gel Formation	Hydrogen bonding network (Organogelation).	Mild warming (max 35°C) or addition of chaotic salt (0.1M LiCl in DMF).
Yellowing	Amine contamination in DMF or Oxidation.	Discard solution. Use fresh, high-grade DMF. Check Argon lines.

Stability Note: Solutions of **H-Cys(Z)-OH** in neutral DMF are stable for 24-48 hours at 4°C. However, in the presence of base (DIEA/Piperidine), the S-Z group is susceptible to hydrolysis or S

N migration. Always prepare fresh for coupling steps.

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